

Personal protective equipment for handling TAT-P110

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Compound of Interest

Compound Name: TAT-P110

Cat. No.: B15603523

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Essential Safety and Handling Guide for TAT-P110

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the peptide **TAT-P110**. The following procedures are designed to ensure the safe handling, use, and disposal of this research-grade peptide.

TAT-P110 is a peptide inhibitor of the Drp1-Fis1 interaction and is intended for research use only.^{[1][2][3][4][5]} As with any chemical substance, proper personal protective equipment (PPE) and handling procedures are essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **TAT-P110**. The selection of PPE is based on a risk assessment of the procedures to be performed.

Protection Type	Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or aerosols.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the peptide.
Laboratory coat	Protects skin and personal clothing from contamination.	
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated or if working with large quantities.	Minimizes inhalation of the peptide powder or aerosols.
Hand Protection	Chemical-resistant gloves	Ensures no direct contact when handling the substance or contaminated surfaces.

Operational Workflow for Handling TAT-P110

The following diagram illustrates the standard operational workflow for safely handling **TAT-P110** from receipt to disposal.

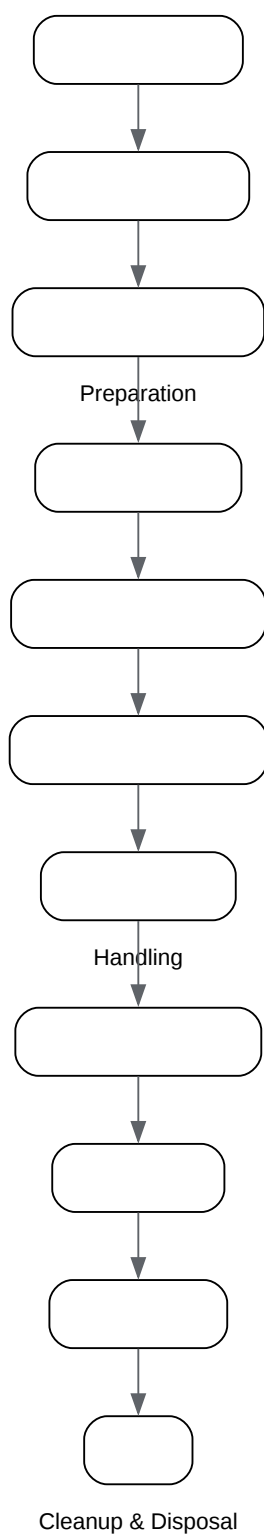


Figure 1: TAT-P110 Handling Workflow

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Figure 1: **TAT-P110** Handling Workflow

Disposal Plan

Proper disposal of **TAT-P110** and any contaminated materials is critical to prevent environmental contamination and ensure laboratory safety. The following table outlines the disposal procedures.

Waste Type	Disposal Procedure
Unused TAT-P110	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed, and labeled chemical waste container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Place in a designated, sealed, and labeled chemical waste container.
Solutions containing TAT-P110	Collect in a labeled, sealed, and appropriate chemical waste container.

Emergency Response Plan

In the event of an accidental exposure or spill, immediate and appropriate action is necessary. The following decision-making process should be followed.



Figure 2: Emergency Response for **TAT-P110**

By adhering to these safety protocols, researchers can minimize risks and maintain a safe laboratory environment when working with **TAT-P110**. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. abmole.com [abmole.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
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